

Navigating the Disposal of AT13148: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: AT13148

Cat. No.: B1683962

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For researchers, scientists, and drug development professionals utilizing the multi-AGC kinase inhibitor **AT13148**, ensuring its proper disposal is a critical component of laboratory safety and environmental responsibility. In the absence of a specific Safety Data Sheet (SDS) with explicit disposal instructions from the manufacturer, a cautious and informed approach based on the compound's nature and general hazardous waste guidelines is paramount.

AT13148 is an orally active, ATP-competitive inhibitor investigated for its potent anti-tumor activity.^[1] As with many compounds developed for cancer research, it should be handled as a potentially hazardous substance. This necessitates a comprehensive disposal plan that minimizes risk to personnel and the environment.

Recommended Disposal Procedures

The following procedures are based on best practices for the disposal of potent, biologically active small molecules and antineoplastic agents. It is crucial to consult your institution's Environmental Health and Safety (EHS) department to ensure compliance with local, state, and federal regulations.

1. Personal Protective Equipment (PPE):

Before handling **AT13148** in any form (solid or in solution), appropriate PPE must be worn. This includes:

- Double gloving: Use chemotherapy-rated gloves.

- Lab coat: A disposable or dedicated lab coat is recommended.
- Eye protection: Safety glasses with side shields or goggles are essential.
- Respiratory protection: A fit-tested N95 respirator or higher should be used when handling the powder form to avoid inhalation.

2. Waste Segregation:

All waste contaminated with **AT13148** must be segregated from general laboratory waste. Establish designated, clearly labeled waste containers for:

- Solid Waste: This includes contaminated gloves, bench paper, pipette tips, vials, and any other disposable materials that have come into contact with **AT13148**.
- Liquid Waste: This includes unused or spent solutions of **AT13148**, as well as the first rinse of any glassware or equipment.
- Sharps Waste: Needles, syringes, or other sharps contaminated with **AT13148** should be placed in a designated, puncture-resistant sharps container for hazardous chemical waste.

3. Disposal of Solid Waste:

Contaminated solid waste should be collected in a designated, leak-proof container lined with a heavy-duty plastic bag. The container must be clearly labeled with "Hazardous Waste," "Cytotoxic Waste," and the chemical name "**AT13148**."

4. Disposal of Liquid Waste:

- Unused Solutions: Unused or expired solutions of **AT13148** should be collected in a designated, leak-proof, and chemically resistant container. The container must be clearly labeled with "Hazardous Waste," "Cytotoxic Waste," and the chemical name "**AT13148**," along with the solvent used (e.g., DMSO).
- Aqueous Solutions: Due to the potential for environmental toxicity, aqueous solutions containing **AT13148** should not be disposed of down the drain. They must be collected as hazardous liquid waste.

- **Glassware Decontamination:** Glassware that has contained **AT13148** should be rinsed with a suitable solvent (e.g., ethanol or a surfactant-based cleaning solution) to remove any residue. The first rinseate must be collected as hazardous liquid waste. Subsequent rinses with water can typically be disposed of down the drain, but confirm this with your institution's EHS guidelines.

5. Final Disposal:

All segregated and properly labeled **AT13148** waste must be disposed of through your institution's hazardous waste management program. This typically involves collection by a licensed hazardous waste disposal company. Never dispose of **AT13148** waste in the regular trash or down the sewer system.

Key Chemical and Handling Information

To facilitate safe handling and disposal, a summary of **AT13148**'s relevant properties is provided below.

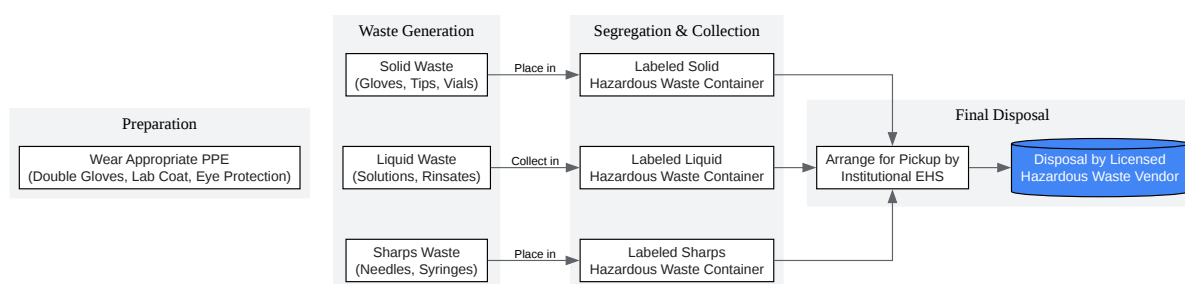
Property	Value
Chemical Formula	C ₁₇ H ₁₆ ClN ₃ O
Molecular Weight	313.78 g/mol [2]
CAS Number	1056901-62-2[2]
Solubility	Soluble in DMSO (up to 62 mg/mL)[3]
Storage (Powder)	-20°C[4]
Storage (in Solvent)	-80°C[5]

Experimental Protocols Referenced

While no specific experimental protocols for the disposal of **AT13148** are available, the recommended procedures are derived from established guidelines for handling and disposing of hazardous pharmaceutical compounds and antineoplastic agents. These protocols emphasize containment, segregation, and proper waste stream management to mitigate exposure and environmental contamination.

Visualizing the Disposal Workflow

To provide a clear, step-by-step visual guide for the proper disposal of **AT13148**, the following workflow diagram has been generated.



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AT13148 Disposal Workflow

Disclaimer: The information provided here is intended as a guide and is based on general best practices for handling hazardous research chemicals. Always prioritize your institution's specific safety and disposal protocols and consult with your Environmental Health and Safety department for guidance.

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